

PRGL493: Application Notes and Protocols for Cell Culture

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Compound of Interest

Compound Name: PRGL493

Cat. No.: B3025774

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A Potent and Selective ACSL4 Inhibitor for Cancer Research

Introduction:

PRGL493 is a potent and selective inhibitor of the long-chain acyl-CoA synthetase 4 (ACSL4). [1][2][3] ACSL4 is a key enzyme in the metabolism of arachidonic acid and is implicated in the development of tumor aggressiveness in breast and prostate cancers through the regulation of various signal transduction pathways.[4][5] **PRGL493** has been shown to block cell proliferation and tumor growth in both cellular and animal models of breast and prostate cancer.[4][6][7][8] Furthermore, it sensitizes tumor cells to chemotherapeutic and hormonal treatments and inhibits steroidogenesis.[4][5][6][7][8] These characteristics make **PRGL493** a valuable tool for cancer research and drug development.

This document provides detailed application notes and protocols for the use of **PRGL493** in cell culture, including solubility data, preparation of stock solutions, and experimental protocols for assessing its biological activity.

Data Presentation

Table 1: Physicochemical Properties of **PRGL493**

Property	Value	Reference
Molecular Formula	C25H21N7O2	[9]
Molecular Weight	451.48 g/mol	[9]
CAS Number	2479378-45-3	[9]

Table 2: Solubility of **PRGL493**

Solvent	Concentration	Remarks	Reference
DMSO	10 mM	-	[2]
DMSO	8 mg/mL (~17.71 mM)	Moisture-absorbing DMSO reduces solubility. Use fresh DMSO.	[1]
Corn Oil	Not specified	For in vivo applications, a 4 mg/mL DMSO stock can be diluted in corn oil.	[1]

Table 3: Recommended Working Concentrations for Cell Culture

Cell Line	Assay Type	Concentration Range	Incubation Time	Reference
MDA-MB-231 (Breast Cancer)	Proliferation Assay (IC50)	~23 μ M	48 hours	[4]
PC-3 (Prostate Cancer)	Proliferation Assay (IC50)	~27 μ M	48 hours	[4]
MA-10 (Leydig Cells)	ACSL4 Activity Inhibition	10, 25, 50 μ M	3 hours	[10]
MDA-MB-231, PC-3	ACSL4 Activity Inhibition	25, 50 μ M	3 hours	[10]
Various	Ferroptosis Protection Assay	1 - 50 μ M	1-2 hours (pre-treatment)	[11]

Experimental Protocols

Protocol 1: Preparation of PRGL493 Stock Solution

Materials:

- **PRGL493** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:

- Aseptic Technique: Perform all steps under sterile conditions in a laminar flow hood.
- Weighing: Accurately weigh the desired amount of **PRGL493** powder.
- Dissolving in DMSO:

- To prepare a 10 mM stock solution, dissolve 4.51 mg of **PRGL493** in 1 mL of anhydrous DMSO.
- Vortex thoroughly until the compound is completely dissolved. A brief sonication may aid in dissolution.
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μ L) in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C for long-term storage (up to 6 months).[2] For short-term storage, 4°C is suitable for up to 2 weeks.[3]

Protocol 2: In Vitro Cell Proliferation Assay

Objective: To determine the half-maximal inhibitory concentration (IC₅₀) of **PRGL493** on cancer cell lines.

Materials:

- Breast cancer cell line (e.g., MDA-MB-231) or prostate cancer cell line (e.g., PC-3)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- **PRGL493** stock solution (10 mM in DMSO)
- 96-well cell culture plates
- Cell viability reagent (e.g., MTT, XTT, or PrestoBlue)
- Plate reader

Procedure:

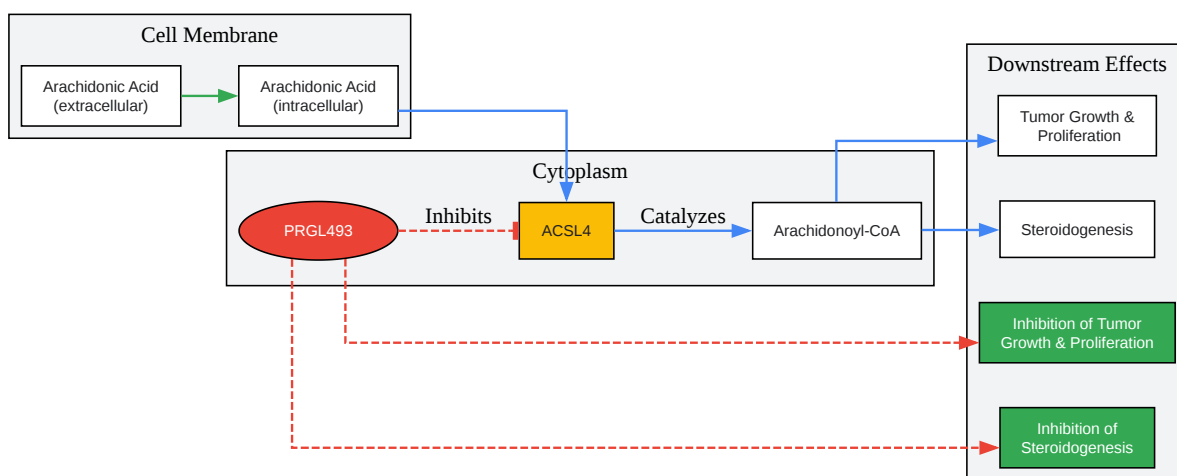
- Cell Seeding: Seed cells into a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of complete medium. Incubate for 24 hours to allow for cell attachment.
- Compound Dilution: Prepare serial dilutions of **PRGL493** in complete culture medium. The final concentrations should typically range from 0.1 μ M to 100 μ M. Remember to include a

vehicle control (DMSO at the same final concentration as the highest **PRGL493** concentration).

- Cell Treatment: After 24 hours of incubation, remove the medium and add 100 μ L of the prepared **PRGL493** dilutions or vehicle control to the respective wells.
- Incubation: Incubate the plate for 48 hours at 37°C in a humidified atmosphere with 5% CO₂.
- Cell Viability Assessment: After the incubation period, assess cell viability using a preferred reagent according to the manufacturer's protocol.
- Data Analysis: Measure the absorbance or fluorescence using a plate reader. Calculate the percentage of cell viability relative to the vehicle control. Plot the cell viability against the log of the **PRGL493** concentration and determine the IC₅₀ value using a non-linear regression curve fit.

Mandatory Visualizations

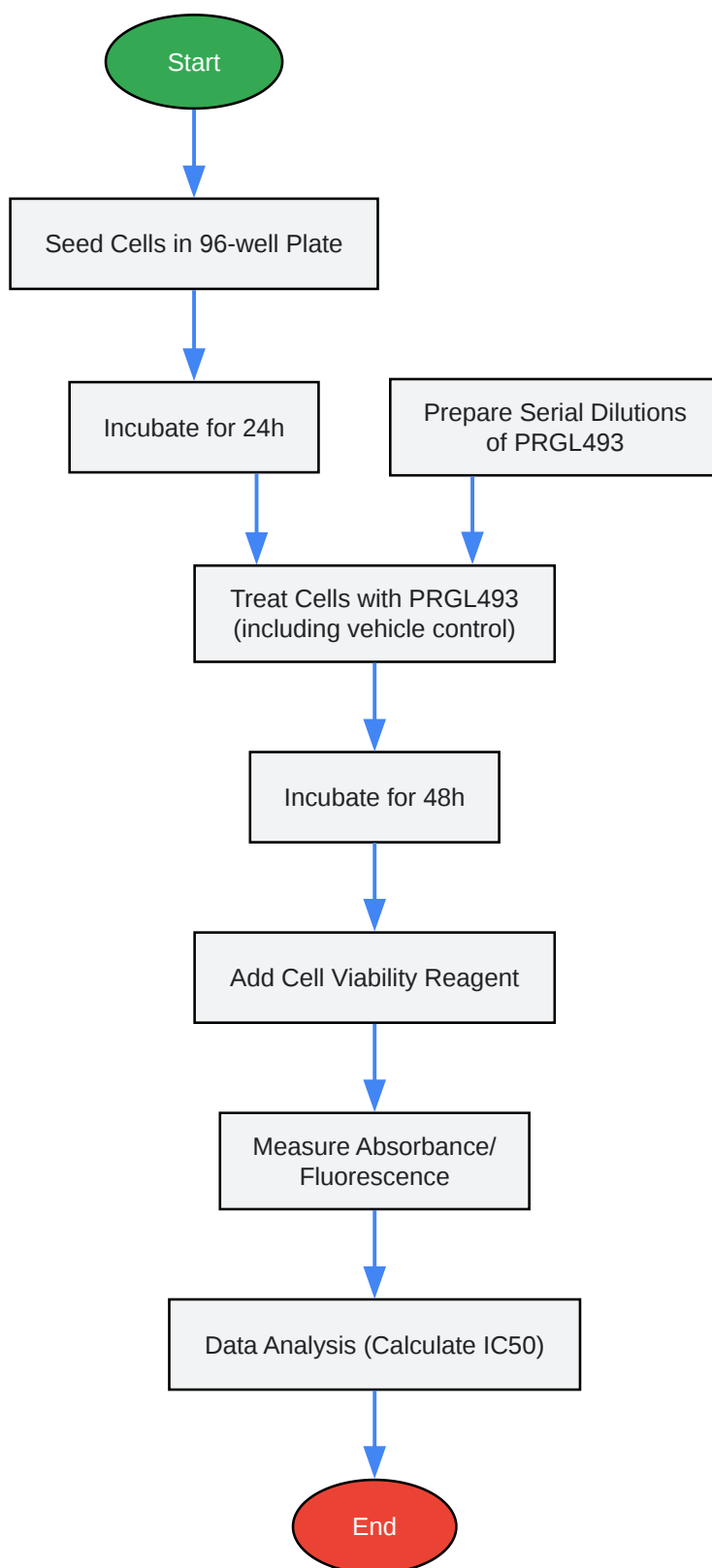
Signaling Pathway of PRGL493 Action



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Caption: Mechanism of action of **PRGL493** as an ACSL4 inhibitor.

Experimental Workflow for Cell Proliferation Assay



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Caption: Workflow for assessing cell proliferation inhibition by **PRGL493**.

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